

A Comprehensive Technical Guide to the Thermophysical Properties of 2-Ethylpyrazine

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Compound of Interest

Compound Name: 2-Ethylpyrazine

Cat. No.: B116886

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Introduction

2-Ethylpyrazine is a heterocyclic aromatic organic compound that plays a significant role in the flavor and fragrance industry and serves as a versatile building block in the synthesis of pharmaceuticals. A thorough understanding of its thermophysical properties is paramount for process design, optimization, and safety in its various applications, including reaction kinetics, heat transfer calculations, and formulation development. This technical guide provides a comprehensive overview of the key thermophysical properties of **2-ethylpyrazine**, complete with experimental data, detailed methodologies, and visual representations of underlying principles.

Core Thermophysical Properties

The following sections detail the essential thermophysical properties of **2-ethylpyrazine**. The quantitative data is summarized in easy-to-reference tables, and the experimental protocols for their determination are described.

Physicochemical Data

A compilation of fundamental physicochemical data for **2-Ethylpyrazine** is presented in Table 1. These properties are foundational for a wide range of chemical and physical calculations.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₈ N ₂	[1][2]
Molecular Weight	108.14 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Nutty, roasted, earthy	[3]

Density

The density of a substance is its mass per unit volume. For liquids, it is a crucial parameter in fluid dynamics and process design.

Temperature (°C)	Density (g/mL)	Source(s)
20	0.995 - 0.998	[4]
25	0.984	[2][5]
25	0.998	[3]
Not Specified	0.981 - 1.000	[1]

Phase Change Properties

Understanding the phase behavior of **2-ethylpyrazine** is critical for its purification, storage, and handling. Key phase change properties are provided in Table 3. The enthalpy of vaporization, a crucial thermodynamic property, has also been determined.

Property	Value	Source(s)
Melting Point	-19 °C to -28 °C	[3]
Boiling Point	152 - 153 °C at 760 mmHg	[1][2]
158 - 160 °C	[3]	
Enthalpy of Vaporization (ΔH _{vap})	47.9 ± 0.4 kJ·mol ⁻¹	

Vapor Pressure

Vapor pressure is a measure of the tendency of a material to change into the gaseous or vapor state, and it increases with temperature.

Temperature (°C)	Vapor Pressure (mmHg)	Source(s)
25	1.27	[3]
25	1.67	[1]
25	4.01 (estimated)	[5]

Optical Properties

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a useful property for substance identification and purity assessment.

Temperature (°C)	Refractive Index	Source(s)
20	1.498	[2][5]
20	1.498 - 1.500	[4]
Not Specified	1.493 - 1.508	[1]
Not Specified	~1.50	[3]

Solubility

Solubility data is essential for applications involving mixtures and formulations.

Solvent	Solubility	Source(s)
Water	Slightly soluble/Insoluble	[3][6]
Oils	Soluble	[1][6]
Alcohol	Soluble	[6]
Organic Solvents	Soluble	[1][6]

Thermodynamic Properties

The standard enthalpy of formation is a fundamental thermodynamic property that quantifies the energy change upon the formation of a compound from its constituent elements in their standard states.

Property	Value	Source(s)
Standard Molar Enthalpy of Formation (liquid, 298.15 K)	$99.0 \pm 2.7 \text{ kJ}\cdot\text{mol}^{-1}$	
Standard Molar Enthalpy of Formation (gas, 298.15 K)	$146.9 \pm 2.8 \text{ kJ}\cdot\text{mol}^{-1}$	

Experimental Protocols

Detailed methodologies for the determination of key thermophysical properties are outlined below. These protocols are based on standard laboratory practices.

Density Measurement

The density of liquid **2-ethylpyrazine** is typically determined using a pycnometer or a digital density meter.

Pycnometer Method:

- A clean, dry pycnometer of a known volume is weighed empty.
- The pycnometer is then filled with **2-ethylpyrazine**, ensuring no air bubbles are present.
- The filled pycnometer is brought to a constant temperature in a water bath.
- The exterior of the pycnometer is dried, and it is weighed again.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Boiling Point Determination

The boiling point can be determined using a simple distillation apparatus or a dedicated boiling point apparatus.

Distillation Method:

- A sample of **2-ethylpyrazine** is placed in a distillation flask with boiling chips.
- The flask is connected to a condenser and a collection flask.
- A thermometer is placed in the neck of the distillation flask with the bulb positioned at the level of the side arm leading to the condenser.
- The flask is heated gently.
- The temperature at which the liquid boils and a steady stream of condensate is observed is recorded as the boiling point. The atmospheric pressure should also be recorded.

Enthalpy of Formation Determination

The standard enthalpy of formation of **2-ethylpyrazine** was determined by static bomb calorimetry.

Static Bomb Calorimetry:

- A known mass of the liquid sample is sealed in a sample holder within a high-pressure vessel (the "bomb").
- The bomb is filled with pure oxygen under pressure.
- The bomb is then submerged in a known quantity of water in a calorimeter.
- The sample is ignited, and the complete combustion reaction occurs.
- The temperature change of the water in the calorimeter is precisely measured.
- From the temperature change and the known heat capacity of the calorimeter system, the energy of combustion is calculated.

- The standard enthalpy of formation is then derived from the standard enthalpy of combustion using Hess's Law.

Enthalpy of Vaporization Measurement

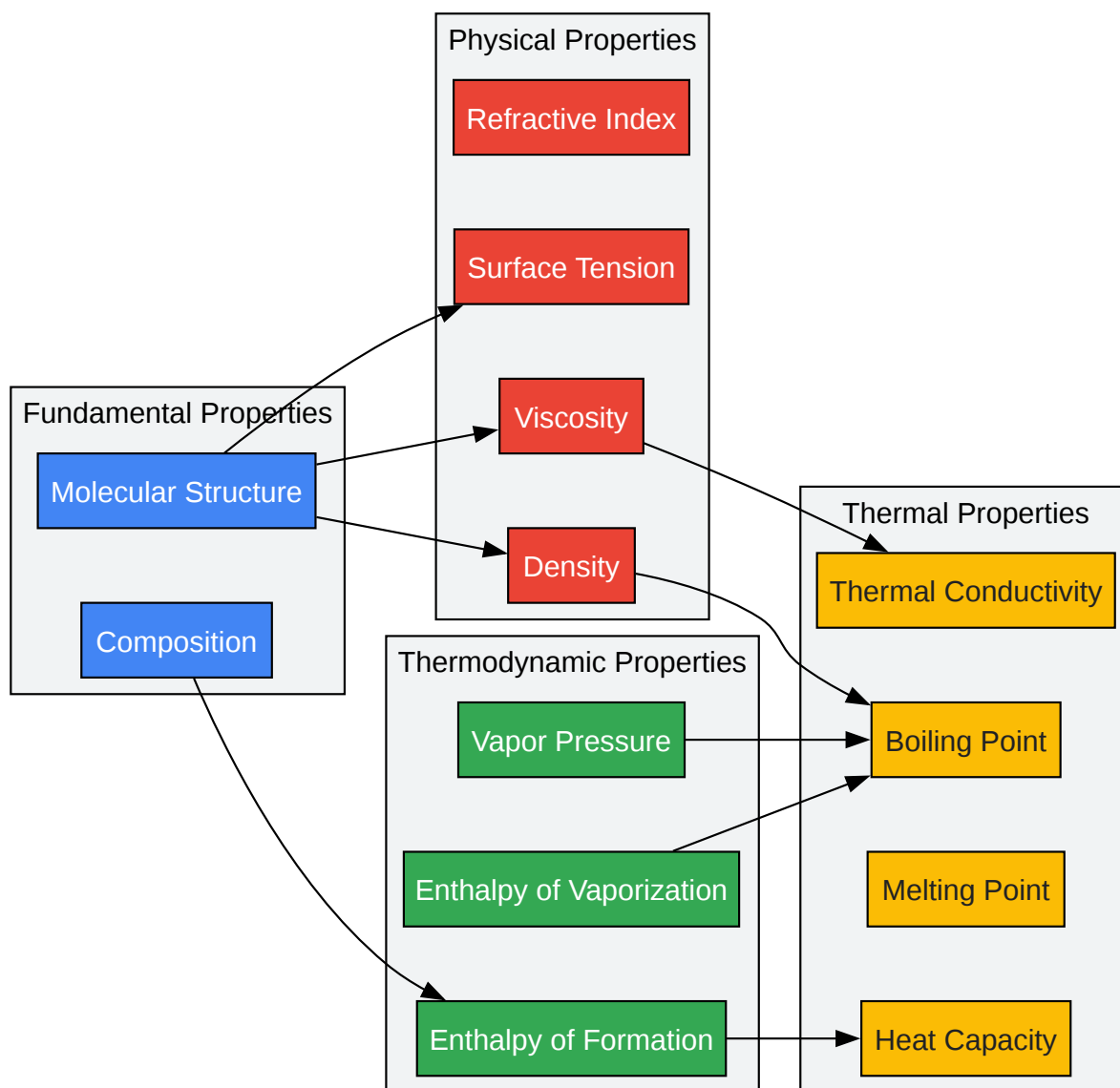
The enthalpy of vaporization was determined using Calvet microcalorimetry.

Calvet Microcalorimetry:

- A small, known amount of the liquid sample is placed in a sample cell within the microcalorimeter at a constant temperature (298.15 K).
- The sample is then evaporated under a controlled flow of an inert gas.
- The heat absorbed during the isothermal vaporization process is measured by the microcalorimeter's heat flow sensors.
- The molar enthalpy of vaporization is calculated by dividing the total heat absorbed by the number of moles of the vaporized sample.

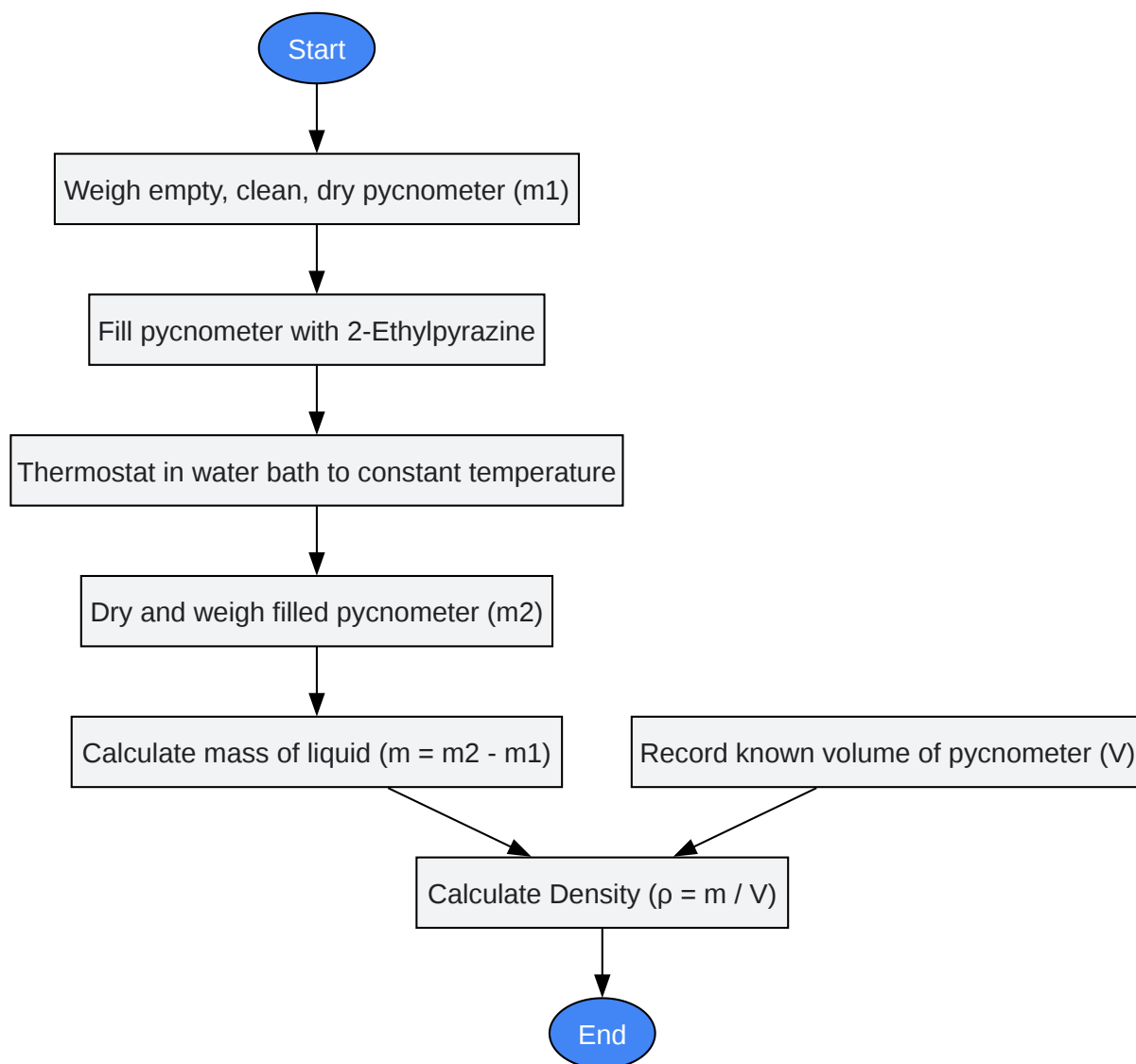
Mandatory Visualizations

The following diagrams, generated using Graphviz (DOT language), illustrate key relationships and workflows relevant to the thermophysical properties of **2-ethylpyrazine**.



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Fig. 1: Interrelationships of Thermophysical Properties.



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Fig. 2: Workflow for Density Measurement by Pycnometer.

Conclusion

This technical guide provides a centralized resource for the thermophysical properties of **2-ethylpyrazine**, tailored for professionals in research, science, and drug development. The tabulated data, detailed experimental protocols, and illustrative diagrams offer a practical and in-depth understanding of this important compound. While a significant amount of data has been compiled, it is important to note that experimental values for viscosity, surface tension, thermal conductivity, and heat capacity are not readily available in the public domain and represent a gap in the current literature. Further experimental investigation into these properties is warranted to provide a more complete thermophysical profile of **2-ethylpyrazine**.

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